

Introduction: Understanding a Key Aroma Chemical

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Phenethyl isovalerate*

CAS No.: 140-26-1

Cat. No.: B1208491

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Phenethyl isovalerate, identified by the CAS Number 140-26-1, is a significant ester in the palette of flavor and fragrance professionals.^{[1][2][3]} Chemically known as 2-phenylethyl 3-methylbutanoate, this compound is structurally derived from phenethyl alcohol and isovaleric acid.^{[2][4][5]} Its commercial and scientific importance lies in its distinct and versatile sensory profile.

Possessing a pleasant, powerful, and diffusive aroma, **phenethyl isovalerate** is characterized by its sweet, fruity, and rosy notes.^{[1][6]} The scent profile often includes nuances of peach, apricot, apple, and honey, lending a soft, warm glow to fragrance and flavor compositions.^{[1][6][7]} This multifaceted aromatic character is complemented by a bittersweet, peach-like flavor.^[1]

While widely synthesized for commercial use to ensure consistent quality and preserve natural resources, **phenethyl isovalerate** also occurs naturally in a variety of plants and fermented products, including apples, mint, beer, and brandy.^{[2][8]} Its primary applications are in the formulation of perfumes, cosmetics, personal care products, and as a flavoring agent in a wide array of food and beverage products.^{[3][6][9]}

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, covering the physicochemical properties, synthesis, analytical characterization, industrial applications, and safety regulations pertaining to **phenethyl isovalerate**.

Part 1: Physicochemical and Spectroscopic Profile

The functional characteristics of **phenethyl isovalerate** in various applications are dictated by its physical and chemical properties. A thorough understanding of these parameters is essential for formulation, quality control, and research.

Key Physicochemical Data

Quantitative data for **phenethyl isovalerate** is summarized below, providing critical information for handling, formulation, and analytical method development.

Property	Value	Source(s)
CAS Number	140-26-1	[1][2]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[3][6]
Molecular Weight	206.28 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3][6][10]
Boiling Point	263 - 268 °C	[3][11]
Density	0.974 g/mL at 25 °C	[11]
Refractive Index	n _{20/D} 1.482 - 1.488	[3][12]
Flash Point	>89 °C (>200 °F)	[6][12]
Solubility	Soluble in oils and alcohols; insoluble in water	[10][12]
FEMA Number	2871	[1][2]
JECFA Number	994	[2][13]

Spectroscopic Signature

Spectroscopic analysis is fundamental for the unambiguous identification and structural elucidation of **phenethyl isovalerate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum provides distinct signals corresponding to the different hydrogen environments in the molecule. Key expected shifts include those for the aromatic protons of the phenyl ring, the methylene protons of the phenethyl group, and the protons of the isovaleryl group (methine, methylene, and methyl).[\[14\]](#)
 - ^{13}C NMR: The carbon NMR spectrum confirms the carbon skeleton, showing characteristic peaks for the carbonyl carbon of the ester, the aromatic carbons, and the aliphatic carbons of the alcohol and acid moieties.[\[15\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum is dominated by a strong absorption band characteristic of the ester functional group.[\[16\]](#) The C=O (carbonyl) stretching vibration typically appears around 1730 cm^{-1} . Other significant bands include C-O stretching and the aromatic C-H and C=C stretching vibrations from the phenyl ring.[\[2\]](#)[\[17\]](#)
- Mass Spectrometry (MS): Electron Ionization Mass Spectrometry (EI-MS) is a primary tool for identification, especially when coupled with Gas Chromatography (GC). The mass spectrum of **phenethyl isovalerate** shows a characteristic fragmentation pattern.[\[2\]](#)[\[5\]](#) The molecular ion peak $[\text{M}]^+$ may be observed at m/z 206. A prominent base peak is typically seen at m/z 104, corresponding to the stable tropylium cation $[\text{C}_8\text{H}_8]^+$ formed from the phenethyl moiety. Other significant fragments arise from the isovalerate portion, such as at m/z 57.[\[2\]](#)

Part 2: Synthesis and Analytical Workflow

The production and quality control of **phenethyl isovalerate** rely on well-established chemical and analytical protocols. As a senior application scientist, the rationale behind procedural choices is as critical as the steps themselves.

Synthesis Protocol: Fischer-Speier Esterification

The most common and economically viable method for synthesizing **phenethyl isovalerate** is the direct acid-catalyzed esterification of phenethyl alcohol with isovaleric acid.^[4] This equilibrium-driven reaction is a cornerstone of organic synthesis.

Causality of Experimental Choices:

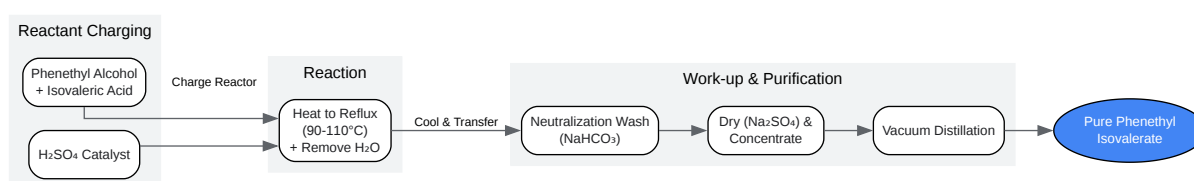
- **Catalyst:** An acid catalyst, typically sulfuric acid, is used to protonate the carbonyl oxygen of isovaleric acid. This crucial step increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the hydroxyl group of phenethyl alcohol.^[4]
- **Molar Ratio:** A slight excess of one reactant (often the less expensive one, phenethyl alcohol) can be used to shift the reaction equilibrium towards the product side, maximizing the yield of the ester according to Le Châtelier's principle.
- **Water Removal:** The reaction produces water as a byproduct. Removing this water as it forms (e.g., using a Dean-Stark apparatus) is essential to prevent the reverse reaction (ester hydrolysis) and drive the reaction to completion.
- **Temperature:** The reaction is typically heated to increase the reaction rate and facilitate the removal of water.^[4]

Step-by-Step Methodology:

- **Reactor Setup:** Charge a round-bottom flask equipped with a magnetic stirrer, heating mantle, and a Dean-Stark apparatus connected to a condenser with phenethyl alcohol (1.0 eq) and isovaleric acid (1.2 eq).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the total reactant weight) to the mixture while stirring.
- **Reaction:** Heat the mixture to reflux (typically 90-110 °C).^[4] Monitor the reaction progress by observing the collection of water in the Dean-Stark trap. The reaction is generally complete within 4-6 hours.^[4]
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted isovaleric acid), and finally with brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is typically purified by vacuum distillation to yield high-purity **phenethyl isovalerate**.

Diagram: Fischer Esterification Workflow



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Caption: Workflow for the synthesis of **phenethyl isovalerate** via Fischer Esterification.

Analytical Protocol: GC-MS for Quality Control

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive analytical technique for both identifying **phenethyl isovalerate** and quantifying its purity.^[2] It offers superior separation of volatile compounds and provides structural information for confirmation.

Causality of Methodological Choices:

- **Stationary Phase:** A non-polar or semi-polar column (e.g., DB-5ms, HP-5ms) is chosen because **phenethyl isovalerate** is a moderately polar ester. This "like dissolves like" principle ensures good separation from potential impurities like unreacted starting materials or byproducts.
- **Temperature Program:** A temperature gradient is used to ensure sharp peaks and efficient separation. The program starts at a lower temperature to resolve more volatile components and gradually increases to elute the higher-boiling target analyte in a reasonable time.

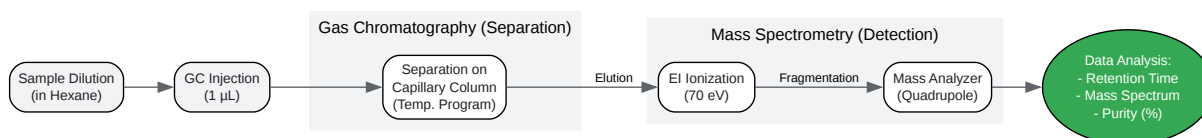
- Ionization Mode: Electron Ionization (EI) is the standard mode. It imparts high energy to the molecule, leading to reproducible and extensive fragmentation, which creates a unique mass spectrum that serves as a "fingerprint" for the compound.[\[17\]](#)

Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the **phenethyl isovalerate** sample (e.g., 100 µg/mL) in a suitable solvent like hexane or dichloromethane.
- Instrument Setup:
 - GC Column: Use a capillary column such as a 30 m x 0.25 mm ID x 0.25 µm film thickness DB-5ms or equivalent.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Injector: Set to 250 °C in split mode (e.g., 50:1 split ratio).
 - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C and hold for 5 minutes.
 - MS Interface: Set transfer line temperature to 280 °C.
- MS Parameters:
 - Ion Source: Set to 230 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: Scan from m/z 40 to 400.
- Analysis: Inject 1 µL of the prepared sample.
- Data Interpretation: Identify the **phenethyl isovalerate** peak by its retention time, which should match that of a pure standard run under the same conditions. Confirm identity by comparing the acquired mass spectrum with a reference spectrum (e.g., from NIST or Wiley libraries), looking for the characteristic base peak at m/z 104 and other key fragments.[\[2\]](#)[\[5\]](#)

Purity is determined by calculating the peak area percentage of the analyte relative to all other peaks in the chromatogram.

Diagram: GC-MS Analytical Workflow



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Caption: Logical workflow for the quality control analysis of **phenethyl isovalerate** using GC-MS.

Part 3: Industrial Applications and Regulatory Standing

The utility of **phenethyl isovalerate** is primarily driven by its sensory characteristics, making it a valuable ingredient in several consumer-facing industries. Its use is governed by established safety assessments and regulatory bodies.

Key Application Areas

- **Fragrance Industry:** As a versatile aroma chemical, it is incorporated into a wide range of perfumes and scented products.[3][9] It imparts a sweet, fruity-floral heart, blending exceptionally well in rose, peony, and other modern floral accords.[6] Its profile adds a natural smoothness and enhances the overall bouquet of a fragrance.
- **Flavor Industry:** It is widely used as a flavoring agent in food and beverages to provide fruity and floral notes.[3][9] Common applications include dairy, baked goods, confectionery, and beverages where it contributes to flavors like apricot, peach, pineapple, and honey.[6][7] Recommended usage levels are typically low, ranging from 0.05 to 5 ppm in finished products.[7]

- **Cosmetics and Personal Care:** The pleasant and mild floral aroma of **phenethyl isovalerate** makes it a popular choice for scenting lotions, creams, and shampoos.[\[3\]](#)[\[6\]](#)[\[9\]](#) Its good stability in various bases is an asset in these formulations.
- **Other Niche Uses:** The compound is also found in aromatherapy products for its perceived calming and relaxing scent profile.[\[6\]](#)[\[9\]](#) In some cases, it may be used as an excipient in pharmaceutical formulations to improve the stability or delivery of active ingredients.[\[9\]](#)

Safety and Regulatory Profile

The safe use of **phenethyl isovalerate** in consumer products is supported by comprehensive toxicological assessments.

- **Toxicological Assessment:** The Research Institute for Fragrance Materials (RIFM) has evaluated **phenethyl isovalerate** for a range of endpoints. It is not considered to be genotoxic.[\[18\]](#) Safety assessments for skin sensitization, repeated dose toxicity, and developmental toxicity have been completed, often using data from structurally similar "read-across" analog compounds.[\[18\]](#) The available data support its use under current conditions and concentration levels in consumer products.[\[18\]](#) Mild skin or eye irritation may occur with the undiluted substance, necessitating standard industrial hygiene practices like wearing gloves and safety goggles during handling.[\[6\]](#)[\[19\]](#)
- **Regulatory Status:**
 - **FEMA GRAS:** The Flavor and Extract Manufacturers Association (FEMA) has designated **phenethyl isovalerate** as "Generally Recognized as Safe" (GRAS) for its intended use as a flavoring substance, assigning it FEMA number 2871.[\[1\]](#)[\[2\]](#)[\[13\]](#)
 - **JECFA:** The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has also evaluated it, concluding that there is "no safety concern at current levels of intake when used as a flavouring agent".[\[2\]](#) Its JECFA number is 994.[\[2\]](#)[\[13\]](#)
 - **FDA:** In the United States, it is permitted for direct addition to food for human consumption under 21 CFR 172.515.[\[1\]](#)
- **Handling and Storage:** For optimal shelf life, **phenethyl isovalerate** should be stored under cool, dry conditions in tightly sealed containers, away from light and ignition sources.[\[12\]](#)

Conclusion

Phenethyl isovalerate (CAS 140-26-1) is a well-characterized and scientifically understood aroma chemical of significant industrial value. Its appealing fruity-floral sensory profile, combined with a strong safety and regulatory record, ensures its continued prominence in the flavor, fragrance, and cosmetic industries. For researchers and developers, its straightforward synthesis via Fischer esterification and clear analytical characterization by methods such as GC-MS make it a reliable and versatile component for innovation in product formulation. This guide has provided a technical foundation, from molecular properties to end-use applications, to support its informed and effective use.

References

- The Good Scents Company. (n.d.). **phenethyl isovalerate**, 140-26-1. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Phenylethyl isovalerate. PubChem Compound Database. Retrieved from [\[Link\]](#)
- J&K Scientific LLC. (n.d.). **Phenethyl isovalerate** | 140-26-1. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). **Phenethyl Isovalerate** (FEMA-2871). Retrieved from [\[Link\]](#)
- Api, A. M., et al. (2018). RIFM fragrance ingredient safety assessment **phenethyl isovalerate**, CAS Registry Number 140-26-1. Food and Chemical Toxicology, 115, S162-S172.
- The Fragrance Conservatory. (n.d.). **Phenethyl isovalerate**. The Ingredient Directory. Retrieved from [\[Link\]](#)
- Perfumer & Flavorist. (2012, March 13). Natural Phenyl Ethyl Isovalerate. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Butanoic acid, 3-methyl-, 2-phenylethyl ester. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Flavor and Extract Manufacturers Association. (n.d.). **PHENETHYL ISOVALERATE**. Retrieved from [\[Link\]](#)

- IndiaMART. (n.d.). **Phenethyl Isovalerate**, Liquid. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). 2-phenethyl valerate. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **Phenethyl isovalerate** - Optional[¹H NMR] - Chemical Shifts. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **Phenethyl isovalerate** - Optional[¹³C NMR] - Spectrum. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Butanoic acid, 3-methyl-, 2-phenylethyl ester. NIST Chemistry WebBook, SRD 69. Retrieved from [\[Link\]](#)
- Global Substance Registration System. (n.d.). **PHENETHYL ISOVALERATE**. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (n.d.). menthyl isovalerate. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). 1-**phenethyl isovalerate**. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **Phenethyl isovalerate** - Optional[FTIR] - Spectrum. Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. Retrieved from [\[Link\]](#)

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Sources

- 1. phenethyl isovalerate, 140-26-1 [\[thegoodscentscompany.com\]](https://thegoodscentscompany.com)
- 2. Phenylethyl isovalerate | C₁₃H₁₈O₂ | CID 8792 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. chemimpex.com [\[chemimpex.com\]](https://chemimpex.com)

- [4. Buy Phenethyl isovalerate | 140-26-1 \[smolecule.com\]](#)
- [5. Butanoic acid, 3-methyl-, 2-phenylethyl ester \[webbook.nist.gov\]](#)
- [6. Buy Phenyl Ethyl Isovalerate From Aroma Chemicals Distributor \[chemicalbull.com\]](#)
- [7. perfumerflavorist.com \[perfumerflavorist.com\]](#)
- [8. Phenethyl isovalerate | The Fragrance Conservatory \[fragranceconservatory.com\]](#)
- [9. jk-sci.com \[jk-sci.com\]](#)
- [10. Phenethyl Isovalerate | Bulk Supplier \[chemicalbull.com\]](#)
- [11. indiamart.com \[indiamart.com\]](#)
- [12. aurochemicals.com \[aurochemicals.com\]](#)
- [13. femaflavor.org \[femaflavor.org\]](#)
- [14. spectrabase.com \[spectrabase.com\]](#)
- [15. spectrabase.com \[spectrabase.com\]](#)
- [16. spectrabase.com \[spectrabase.com\]](#)
- [17. www2.chem.wisc.edu \[www2.chem.wisc.edu\]](#)
- [18. fragrancematerialsafetyresource.elsevier.com \[fragrancematerialsafetyresource.elsevier.com\]](#)
- [19. vigon.com \[vigon.com\]](#)
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